

# In-Depth Technical Guide to 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

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## Compound of Interest

**Compound Name:** 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

**Cat. No.:** B1296359

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activities of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid**, a heterocyclic compound of interest in pharmaceutical and agricultural research.

## Core Chemical Properties

**4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** is a pyrimidine derivative characterized by the presence of hydroxyl, methylthio, and carboxylic acid functional groups. These groups contribute to its distinct chemical reactivity and potential biological functions.

Property	Value	Source
IUPAC Name	2-(methylsulfanyl)-6-oxo-1H-pyrimidine-5-carboxylic acid	[1]
CAS Number	397308-78-0	[2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> S	[1]
Molecular Weight	186.19 g/mol	[1]
Melting Point	235 °C	
Boiling Point	Not available	
Predicted pKa	2.63 ± 0.20	[3]
Predicted LogP	Not available	
Appearance	Solid	

## Synthesis

The synthesis of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** can be achieved through a multi-step process, commencing with the formation of its ethyl ester, followed by hydrolysis.

## Experimental Protocol: Synthesis of Ethyl 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylate[5]

This procedure details the synthesis of the ethyl ester precursor.

Materials:

- S-methylisothiurea hemisulfate salt
- Diethyl ethoxymethylenemalonate
- Ethanol
- Sodium hydroxide solution

#### Procedure:

- A solution of sodium hydroxide is added dropwise to a stirred mixture of S-methylisothiourrea hemisulfate salt and diethyl ethoxymethylenemalonate in ethanol.
- The recommended molar ratio is  $n(\text{C}_2\text{H}_6\text{N}_2\text{S} \cdot 1/2\text{H}_2\text{SO}_4) : n(\text{C}_{10}\text{H}_{16}\text{O}_5) : n(\text{NaOH}) = 1.2 : 1 : 1.8$ .
- The reaction mixture is stirred at room temperature for 6 hours.
- Following the reaction, the mixture is treated with acid to precipitate the product.
- The resulting white solid, ethyl 4-hydroxyl-2-(methylsulfanyl)-pyrimidine-5-carboxylate, is collected. This process has a reported yield of 81.1%.

## Experimental Protocol: Hydrolysis to 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

A detailed experimental protocol for the hydrolysis of the ethyl ester to the final carboxylic acid is not explicitly available in the searched literature. However, a standard ester hydrolysis procedure can be applied.

#### General Procedure (Example):

- The ethyl 4-hydroxy-2-(methylthio)pyrimidine-5-carboxylate is dissolved in a suitable solvent, such as a mixture of ethanol and water.
- An excess of a base, typically sodium hydroxide or potassium hydroxide, is added to the solution.
- The mixture is heated under reflux for a period of time, which can be monitored by thin-layer chromatography (TLC) to ensure the completion of the reaction.
- After the reaction is complete, the mixture is cooled to room temperature.
- The solution is then acidified with a strong acid, such as hydrochloric acid, until the pH is acidic.

- The precipitated **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** is collected by filtration, washed with cold water, and dried.

## Chemical Reactivity

The functional groups of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** dictate its chemical behavior:

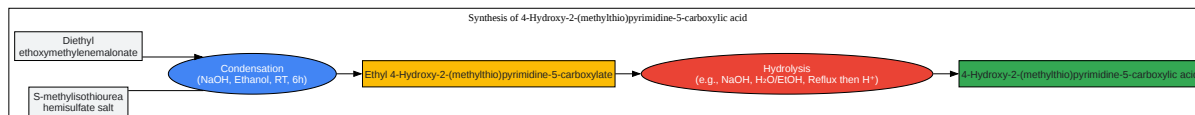
- **Carboxylic Acid:** This group can undergo typical reactions such as esterification and amidation.
- **Hydroxyl Group:** The hydroxyl group can be involved in etherification and other nucleophilic reactions.
- **Methylthio Group:** The methylthio group can be a target for nucleophilic substitution reactions.

## Biological Activity

Research indicates that **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** and its derivatives possess potential as antimicrobial agents.<sup>[4]</sup> However, detailed studies on the specific mechanisms of action against various pathogens are not yet extensively documented. The pyrimidine core is a well-known pharmacophore present in numerous biologically active compounds, suggesting that this molecule could serve as a valuable scaffold for the development of new therapeutic agents.<sup>[5]</sup>

## Visualizations

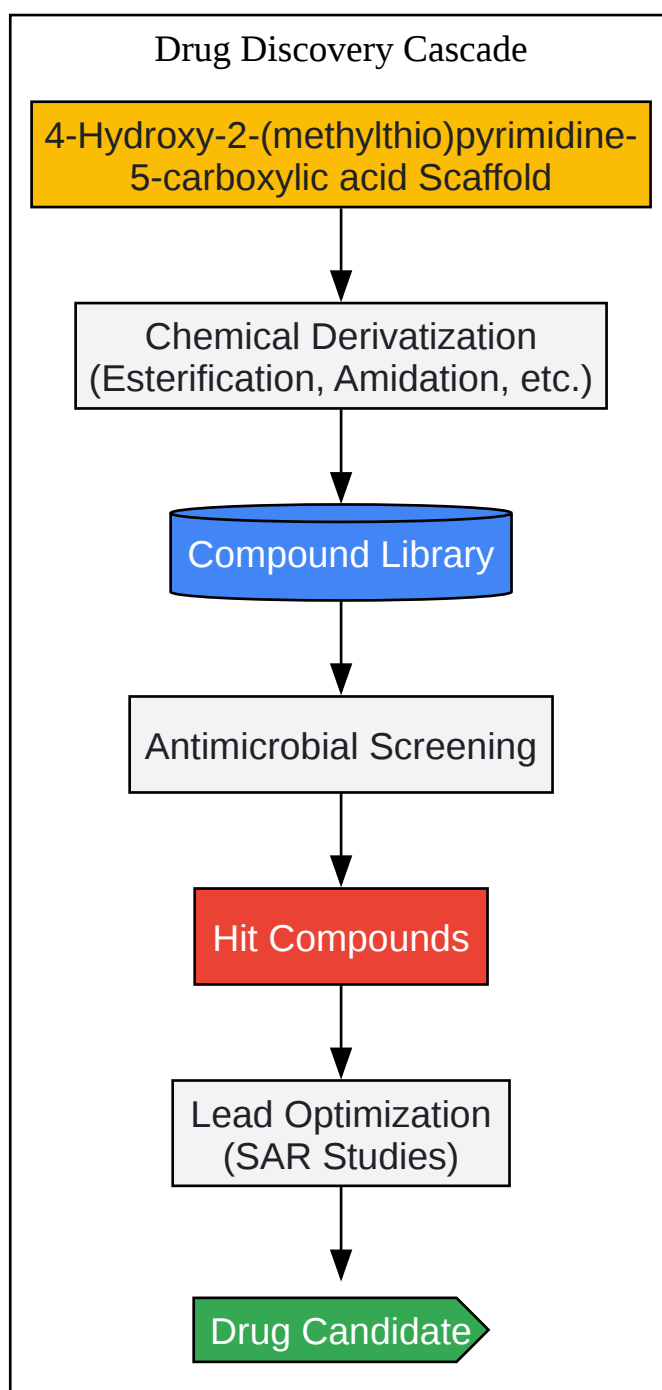
## Synthesis Workflow



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Caption: Synthetic pathway to **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid**.

## Potential Logical Relationship in Drug Discovery



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Caption: A logical workflow for developing drug candidates from the title compound.

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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide to 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296359#4-hydroxy-2-methylthio-pyrimidine-5-carboxylic-acid-chemical-properties]

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